

# handling hygroscopic properties H-Phe-Leu-NH<sub>2</sub>·HBr

**Author:** Smolecule Technical Support Team. **Date:** February 2026

## Compound Focus: H-Phe-Leu-NH<sub>2</sub>·HBr

CAS No.: 108321-16-0

Cat. No.: S1489102

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## H-Phe-Leu-NH<sub>2</sub>·HBr: Compound Overview

The table below summarizes the key identifiers and structural information for H-Phe-Leu-NH<sub>2</sub>·HBr.

Property	Description
CAS Number	108321-16-0 [1]
Molecular Formula	C <sub>15</sub> H <sub>24</sub> BrN <sub>3</sub> O <sub>2</sub> [1]
Molecular Weight	358.27 g/mol [1]
IUPAC Name	2-[(2-amino-3-phenylpropanoyl)amino]-4-methylpentanamide; hydrobromide [1]
Canonical SMILES	<chem>CC(C)CC(C(=O)N)NC(=O)C(CC1=CC=CC=C1)N.Br</chem> [1]
Salt Form	Hydrobromide (HBr) [1]

## Frequently Asked Questions (FAQs)

**Q1: Why is H-Phe-Leu-NH<sub>2</sub>·HBr considered hygroscopic?** The dipeptide exists as a hydrobromide salt. The ionic nature of this salt form makes it prone to absorbing moisture from the atmosphere [1].

**Q2: What are the visual indicators that my sample has absorbed moisture?** You might observe clumping or caking of a previously free-flowing powder, a change in color, or the formation of a viscous liquid or paste.

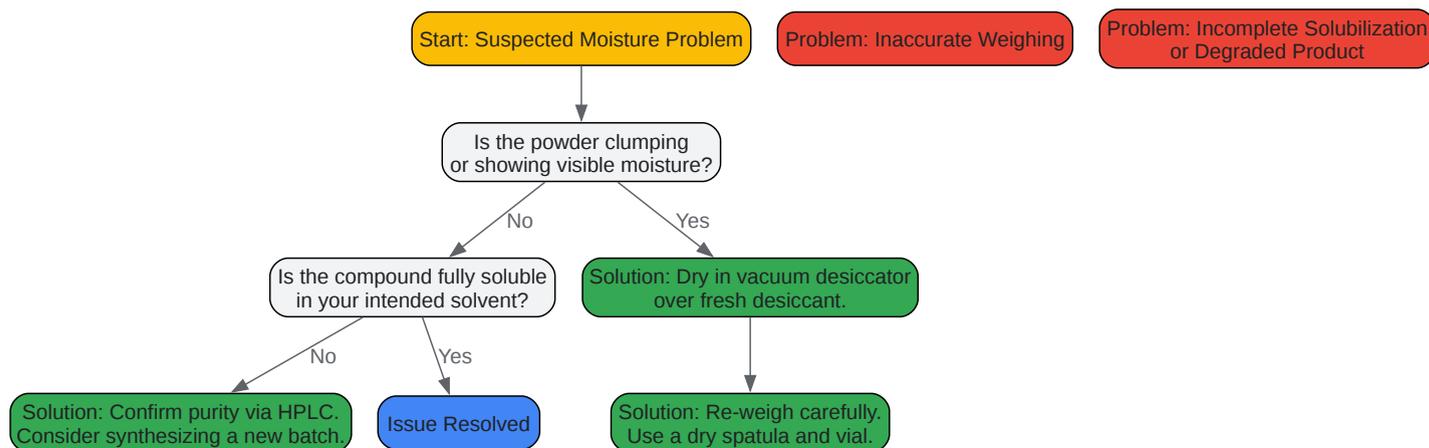
**Q3: How does moisture absorption affect my experimental results?**

- **Weighing Errors:** Adsorbed water leads to inaccurate mass measurements, directly affecting molar concentration calculations.
- **Solubility Issues:** Clumped material may dissolve incompletely or more slowly.
- **Chemical Instability:** Water can facilitate hydrolysis or other degradation reactions, reducing the compound's purity and bioactivity over time.
- **Biological Activity:** Altered concentrations or degradation products can lead to inconsistent or erroneous results in bioassays.

**Q4: What is the best way to store this compound for long-term stability?** For long-term storage, the compound should be kept in a sealed container with a tight-fitting lid. For maximum stability, consider storing the vial inside a larger, airtight container alongside a packet of desiccant (such as silica gel).

## Troubleshooting Guide

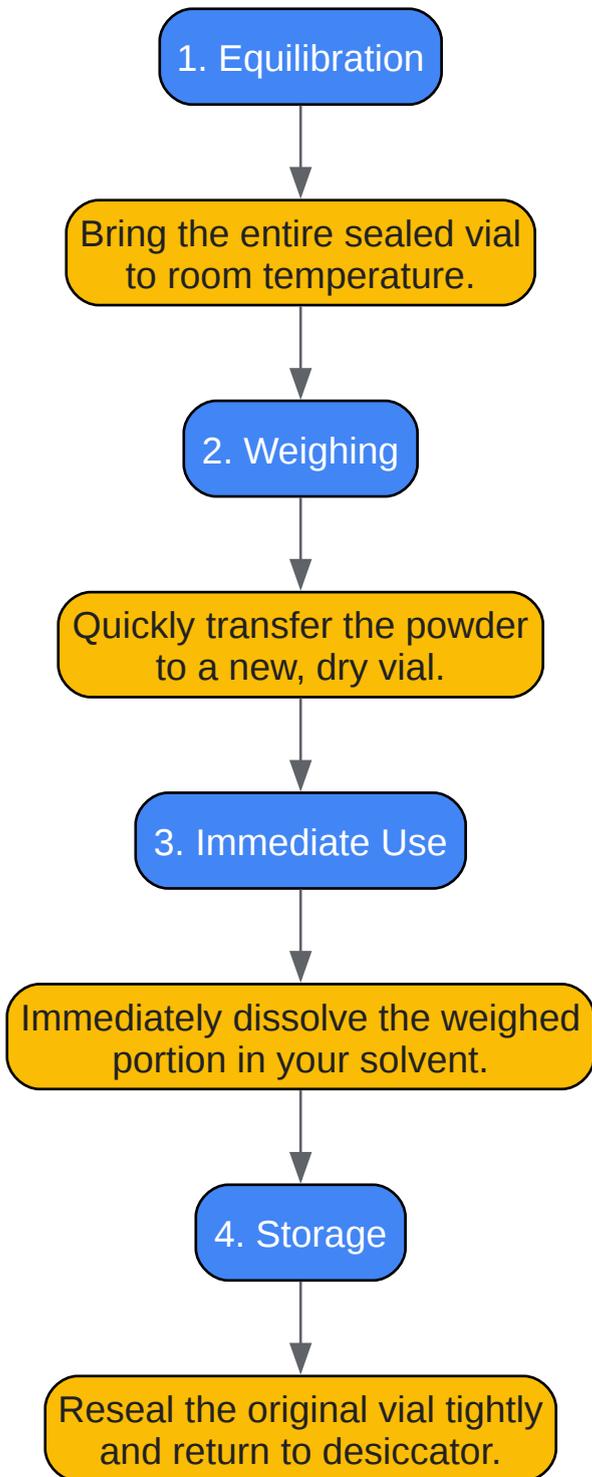
The flowchart below outlines a logical approach to diagnosing and resolving issues related to moisture exposure.



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## Standard Operating Procedure (SOP) for Handling

For consistent experimental results, please follow this workflow when preparing to use H-Phe-Leu-NH<sub>2</sub>·HBr.



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## Key Takeaways

- **Plan Ahead:** Remove the compound from storage only immediately before use.
- **Work Quickly:** Minimize the time the container is open to the lab environment.
- **Keep it Dry:** Use dry glassware and equipment. Always reseal containers tightly.

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## References

1. Buy H-Phe-Leu-NH<sub>2</sub>.HBr | 108321-16-0 [smolecule.com]

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